

In-depth Technical Guide: Photophysical Properties of Disperse Violet 33

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Compound of Interest

Compound Name: *Disperse Violet 33*

Cat. No.: *B1594587*

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Analysis of the Photophysical Properties of **Disperse Violet 33** (C.I. 11218)

This technical guide addresses the request for an in-depth analysis of the photophysical properties of the mono-azo dye, **Disperse Violet 33**. Following a comprehensive search of scientific literature and databases, this document summarizes the available information.

Executive Summary

Disperse Violet 33, also identified by the Colour Index number 11218 and CAS numbers 12236-25-8 and 66882-16-4, is a synthetic dye primarily utilized in the textile industry for coloring polyester fabrics.^{[1][2][3]} Despite its established use in dyeing applications, a thorough investigation of its intrinsic photophysical properties—such as absorption and emission spectra, quantum yield, and excited-state lifetime—reveals a significant lack of detailed scientific characterization in publicly accessible literature. The majority of available data pertains to its commercial applications, chemical identifiers, and general properties as a textile dye. There is no evidence to suggest its application in biological research or drug development, and consequently, no associated signaling pathways or complex experimental workflows have been described.

Chemical and Physical Properties

A summary of the fundamental chemical and physical properties of **Disperse Violet 33** is presented in Table 1. This information has been compiled from various chemical supplier databases and encyclopedic resources.

Property	Value	Reference
C.I. Name	Disperse Violet 33	
C.I. Number	11218	
CAS Number	12236-25-8 / 66882-16-4	[2]
Molecular Formula	<chem>C22H23N5O6</chem>	[2]
Molecular Weight	453.45 g/mol	[2]
Chemical Class	Single Azo	
Appearance	Violet grain/powder	[1]
Application	Dyeing of polyester and acetate fibers	[4] [5]

Photophysical Properties: A Gap in the Literature

A critical aspect of this technical guide is the quantitative analysis of the photophysical properties of **Disperse Violet 33**. However, an exhaustive search of scientific databases has not yielded specific data for the following key parameters:

- Absorption Spectrum (λ_{abs}): While it is known to be a violet dye, the specific wavelength(s) of maximum absorption are not documented in research papers.
- Molar Extinction Coefficient (ϵ): This measure of how strongly the dye absorbs light at a given wavelength is not available.
- Emission Spectrum (λ_{em}): Information on the fluorescence emission properties of **Disperse Violet 33** is absent from the scientific literature.
- Fluorescence Quantum Yield (Φ_{F}): The efficiency of the fluorescence process for this dye has not been reported.

- Excited-State Lifetime (τ): The duration of the dye's excited state is unknown.

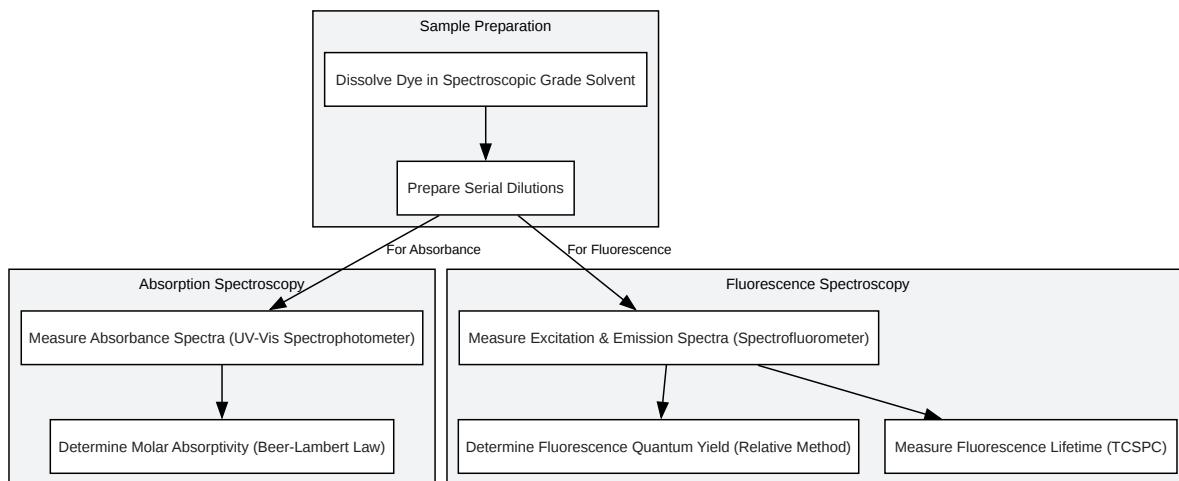
This lack of data indicates that **Disperse Violet 33** has likely not been investigated for applications beyond its traditional role as a colorant, where precise photophysical characterization is less critical.

Experimental Protocols

The absence of published research on the photophysical properties of **Disperse Violet 33** means there are no specific experimental protocols to report for this particular dye. However, for the benefit of researchers who may wish to undertake such a characterization, a generalized experimental workflow for determining the photophysical properties of a dye is outlined below.

Generalized Experimental Workflow for Dye Characterization

This workflow describes the standard procedures for measuring the key photophysical parameters of a fluorescent dye.

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